

## Application Notes and Protocols for Time-Resolved Photoluminescence of Tcp-BP-sfac

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These application notes provide a summary of the photophysical properties of **Tcp-BP-sfac** and a detailed protocol for its characterization using time-resolved photoluminescence (TRPL) spectroscopy. This document is intended for researchers, scientists, and professionals in drug development and materials science who are interested in the luminescent properties of this molecule.

## **Photophysical Properties of Tcp-BP-sfac**

**Tcp-BP-sfac** is a luminogenic molecule notable for its strong sky-blue delayed fluorescence.[1] A summary of its key photophysical parameters when measured in neat films is presented in the table below.

Parameter	Value
Photoluminescence (PL) Peak	~483 nm
Delayed Fluorescence Lifetime	5.4 to 5.7 μs

# Experimental Protocol: Time-Resolved Photoluminescence (TRPL) Spectroscopy of TcpBP-sfac Neat Films



This protocol outlines the steps for preparing a neat film of **Tcp-BP-sfac** and measuring its time-resolved photoluminescence.

#### 2.1. Materials and Equipment

- High-purity **Tcp-BP-sfac**
- Substrates (e.g., quartz or silicon wafers)
- Solvents for cleaning (deionized water, acetone, isopropanol)
- High-vacuum thermal evaporator with a quartz crystal microbalance
- Time-correlated single-photon counting (TCSPC) system
- Pulsed laser source (e.g., picosecond diode laser)
- Sample chamber with controlled atmosphere (e.g., vacuum cryostat or nitrogen-purged box)
- High-sensitivity photodetector (e.g., photomultiplier tube PMT)
- · Emission filters
- Data analysis software
- 2.2. Sample Preparation: Neat Film Deposition
- Substrate Cleaning: Thoroughly clean the substrates by sequential ultrasonication in deionized water, acetone, and isopropanol. Dry the substrates with a stream of high-purity nitrogen gas.
- Thermal Evaporation: Place the cleaned substrates and a crucible containing Tcp-BP-sfac into a high-vacuum thermal evaporation chamber.
- Deposition: Evacuate the chamber to a high vacuum (e.g., < 10<sup>-6</sup> Torr). Deposit a neat film
  of Tcp-BP-sfac onto the substrates by heating the crucible. Monitor the deposition rate and
  film thickness using a quartz crystal microbalance.



 Handling: After deposition, handle the samples in an inert atmosphere (e.g., a nitrogen-filled glovebox) to prevent degradation from oxygen and moisture.

#### 2.3. TRPL Measurement Procedure

- System Setup:
  - Mount the Tcp-BP-sfac neat film sample in the sample chamber.
  - Purge the chamber with an inert gas or evacuate to a high vacuum.
  - Align the pulsed laser to excite the sample. The excitation wavelength should be chosen to be efficiently absorbed by Tcp-BP-sfac.
  - Position the photodetector at a 90° angle to the excitation beam to minimize the collection of scattered laser light.
  - Place an appropriate long-pass or band-pass filter before the detector to selectively collect the photoluminescence from the sample.

#### Data Acquisition:

- Configure the TCSPC system parameters, including the laser repetition rate, acquisition time, and time range. The repetition rate should be sufficiently low to allow for the complete decay of the luminescence between pulses.
- Initiate the measurement to collect the photoluminescence decay profile. The system will record the time difference between the laser pulse and the arrival of emitted photons at the detector.

#### Data Analysis:

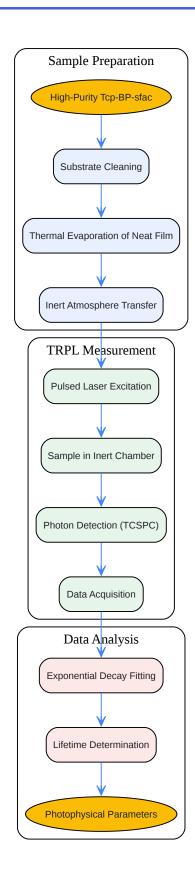
- Import the acquired decay data into a suitable analysis software.
- Fit the decay curve with an appropriate exponential function (e.g., mono- or multiexponential) to determine the fluorescence lifetime(s).
- Evaluate the goodness of the fit by examining the residuals and chi-squared values.



## **Experimental Workflow**

The following diagram illustrates the overall workflow for the time-resolved photoluminescence characterization of **Tcp-BP-sfac**.





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